

Essential Guide to the Proper Disposal of IR-1061

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **IR-1061**

Cat. No.: **B1513450**

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount for laboratory safety and environmental protection. This guide provides a comprehensive overview of the proper disposal procedures for **IR-1061**, a near-infrared (NIR) cyanine dye. Adherence to these protocols is crucial for minimizing risks and complying with regulatory standards.

IR-1061 is a fluorescent organic dye utilized in *in vivo* bimodal imaging.^[1] While some suppliers may ship it as a non-hazardous chemical for short-term transport, it is imperative to handle and dispose of it with the care due to a potentially hazardous substance, characteristic of many cyanine dyes.

Key Data for IR-1061

The following table summarizes the essential quantitative data for **IR-1061**, compiled from various suppliers.

| Property | Value |
|---|--------------------------------------|
| CAS Number | 155614-01-0 |
| Molecular Formula | C44H34BClF4S2 |
| Molecular Weight | 749.13 g/mol |
| Appearance | Solid powder |
| Melting Point | 222 °C (decomposes) |
| Maximum Absorption (λ_{max}) | 1051-1065 nm (in methylene chloride) |
| Storage Temperature | -20°C[2] |
| Purity (Dye Content) | ≥80% |

Experimental Protocol for the Disposal of IR-1061

The following step-by-step procedures are based on general best practices for the disposal of hazardous laboratory chemicals and cyanine dyes. It is mandatory to consult the specific Safety Data Sheet (SDS) provided by the manufacturer and your institution's Environmental Health & Safety (EHS) guidelines before proceeding.

Personal Protective Equipment (PPE)

Before handling **IR-1061**, ensure you are wearing the appropriate PPE:

- Gloves: Nitrile or latex gloves to prevent skin contact.
- Eye Protection: Safety glasses or goggles.
- Lab Coat: To protect clothing and skin.
- Respiratory Protection: A dust mask or respirator is recommended when handling the solid powder to avoid inhalation.

Disposal of Solid IR-1061 Waste

This includes expired or unused **IR-1061** powder and any materials heavily contaminated with the solid dye.

- Segregation: Do not mix solid **IR-1061** waste with non-hazardous trash.
- Packaging:
 - Place the solid waste in a clearly labeled, sealable container.
 - The container should be made of a material compatible with the dye and any solvents used.
 - The label should clearly state "Hazardous Waste," "**IR-1061**, Solid," and the date.
- Storage: Store the sealed container in a designated hazardous waste accumulation area, away from incompatible materials.
- Pickup: Arrange for disposal through your institution's EHS-approved hazardous waste management service.

Disposal of Liquid **IR-1061** Waste

This includes solutions of **IR-1061** in organic solvents and aqueous buffers, as well as the first rinse of contaminated labware.

- Collection:
 - Collect all liquid waste containing **IR-1061** in a dedicated, leak-proof, and sealable hazardous waste container.
 - The container must be compatible with the solvents used.
- Labeling: Label the container with "Hazardous Waste," the full chemical names of all components (e.g., "**IR-1061** in Methylene Chloride"), their approximate concentrations, and the date.
- Do Not Drain Dispose: Never pour liquid waste containing **IR-1061** down the drain. Cyanine dyes can be harmful to aquatic life.

- Storage and Pickup: Store the container in a designated hazardous waste area and arrange for pickup by your institution's EHS service.


Disposal of Contaminated Labware and Materials

This category includes items with residual amounts of **IR-1061**, such as pipette tips, centrifuge tubes, and paper towels.

- Solid Contaminated Materials:
 - Place all disposable items contaminated with **IR-1061** into a designated hazardous waste bag or container.
 - Label the container as "Hazardous Waste - **IR-1061** Contaminated Debris."
- Reusable Glassware:
 - Rinse the glassware with a small amount of a suitable organic solvent (e.g., acetone or methylene chloride) to dissolve the residual dye.
 - Collect this first rinse as hazardous liquid waste.
 - Subsequent rinses with detergent and water can typically be disposed of down the drain, but confirm this with your local EHS guidelines.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **IR-1061**.



Click to download full resolution via product page

Caption: Workflow for the proper segregation and disposal of **IR-1061** waste.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. apexbt.com [apexbt.com]
- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of IR-1061]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1513450#ir-1061-proper-disposal-procedures>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com